

Comparative Analysis of 1-(Phenylamino)cyclopentanecarboxylic Acid: A Review of Currently Available Data

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Compound of Interest

Compound Name: 1-(Phenylamino)cyclopentanecarboxylic acid

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

This document addresses the topic of benchmark studies for **1-(Phenylamino)cyclopentanecarboxylic acid** against known therapeutic agents. Following a comprehensive search of available scientific literature and chemical databases, we must report a significant lack of public data on the biological activity, mechanism of action, and therapeutic applications of this specific compound. This scarcity of information precludes the creation of a detailed comparative guide with supporting experimental data as initially intended.

The available information on **1-(Phenylamino)cyclopentanecarboxylic acid** is primarily limited to its chemical and physical properties. It is identified by CAS Number 6636-94-8 and has a molecular formula of C₁₂H₁₅NO₂ and a molecular weight of 205.25 g/mol .^{[1][2][3]} Information regarding its synthesis is also available.^[1] However, its intended therapeutic use, biological targets, and data from preclinical or clinical studies are not described in the accessible literature.

While research exists on structurally related compounds, the specific biological profile of **1-(Phenylamino)cyclopentanecarboxylic acid** remains uncharacterized. For instance, derivatives of 1-phenylcyclopropane carboxamide have been investigated for their antiproliferative effects.^[4] Additionally, 1-phenylcyclopentanecarboxylic acid has been utilized

as a precursor in the synthesis of other chemical entities.[5] A study from 1949 investigated the central action of an ethylamino-ethyl ester of phenyl-cyclopentane carboxylic acid, a distinct, though related, molecule.[6]

Without foundational data on the biological effects of **1-**

(Phenylamino)cyclopentanecarboxylic acid, a comparative benchmark study against known therapeutic agents cannot be conducted. Such an analysis would require, at a minimum:

- Identification of a Therapeutic Target: Understanding the protein, enzyme, or pathway that **1-(Phenylamino)cyclopentanecarboxylic acid** interacts with is the first step in identifying appropriate comparator drugs.
- In Vitro and In Vivo Efficacy Data: Quantitative measures of the compound's activity, such as IC50 or EC50 values, and its effects in cellular and animal models are necessary for a direct comparison.
- Pharmacokinetic and Pharmacodynamic Profiles: Information on the absorption, distribution, metabolism, and excretion (ADME) of the compound, as well as its dose-response relationship, is crucial for a meaningful evaluation.

Conclusion

Due to the absence of published research detailing the biological activity and therapeutic potential of **1-(Phenylamino)cyclopentanecarboxylic acid**, it is not possible to generate a comparative guide that meets the required scientific integrity and depth. Further foundational research is required to elucidate the pharmacological properties of this compound before any meaningful benchmark studies can be designed and executed.

We will continue to monitor the scientific literature for any new information on **1-(Phenylamino)cyclopentanecarboxylic acid** and will revisit this topic should relevant data become available.

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References

- 1. Page loading... [guidechem.com]
- 2. scbt.com [scbt.com]
- 3. chemscene.com [chemscene.com]
- 4. Convenient synthesis, characterization and biological evaluation of novel 1-phenylcyclopropane carboxamide derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 5. FR2424898A1 - Prepn. of i-phenyl cyclopentane carboxylic acid - by reaction of phenyl acetonitrile with a butane di:halide, followed by hydrolysis - Google Patents [patents.google.com]
- 6. [On the central action of the ethylamino-ethyl ester of phenyl-cyclopentane carboxylic acid, parpanit] - PubMed [pubmed.ncbi.nlm.nih.gov]
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